

Measuring ADP Levels in Cell Lysates: Application Notes and Protocols

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Compound of Interest

Compound Name: ADPS

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Introduction

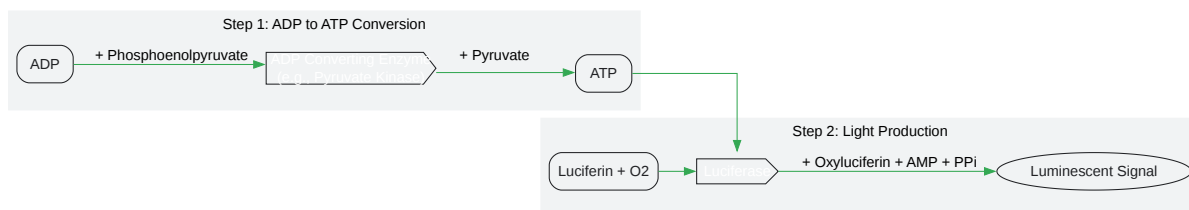
Adenosine diphosphate (ADP) is a critical nucleotide involved in cellular energy metabolism and signaling. The ratio of ADP to adenosine triphosphate (ATP) is a key indicator of the cell's energetic state and is tightly regulated. Alterations in this ratio are associated with various physiological and pathological conditions, including apoptosis, necrosis, and cell proliferation. [1][2][3][4] Accurate measurement of intracellular ADP levels is therefore crucial for a wide range of research areas, from basic cell biology to drug discovery.

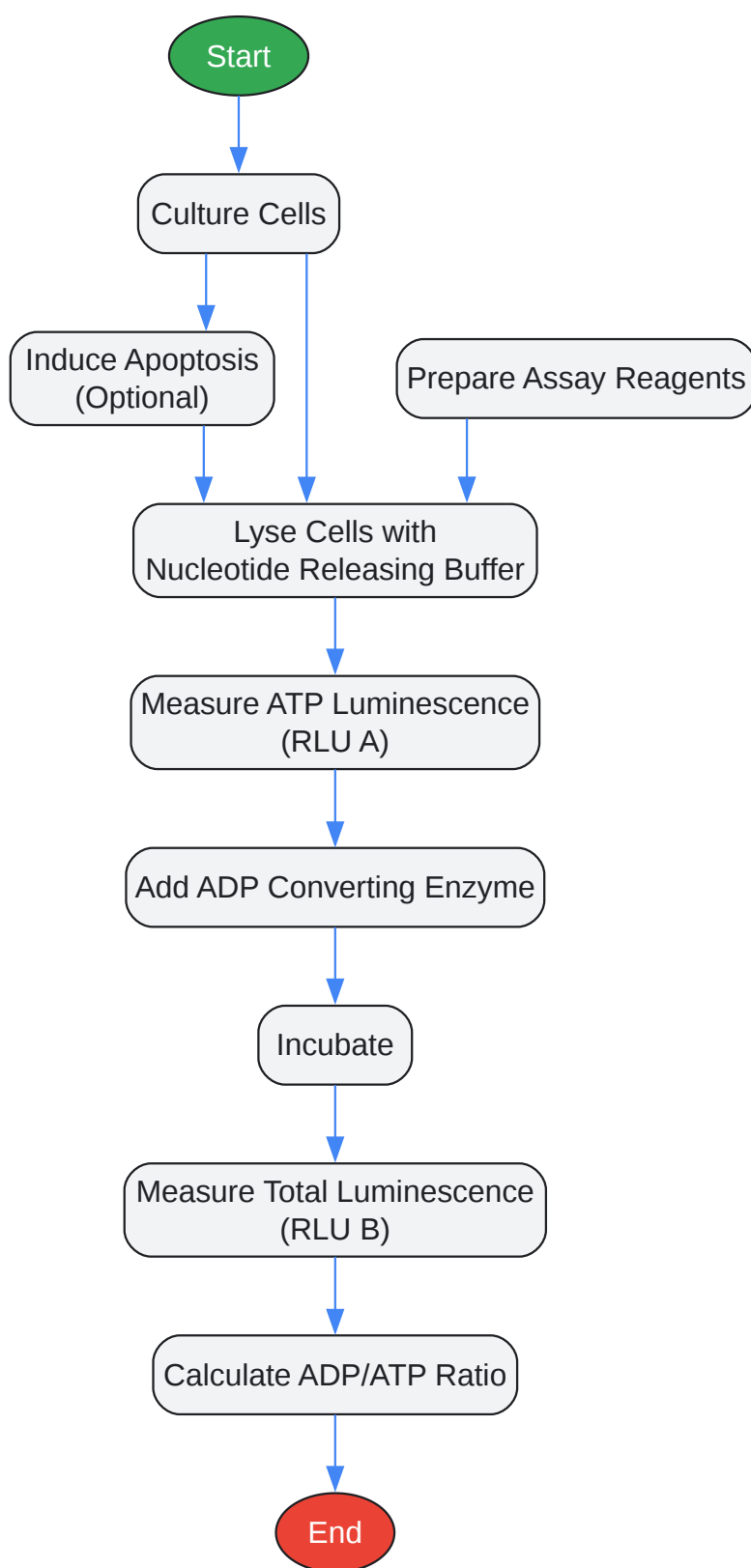
This document provides detailed application notes and protocols for three common methods used to quantify ADP levels in cell lysates: a luciferase-based bioluminescent assay, a high-performance liquid chromatography (HPLC) method, and a fluorometric assay.

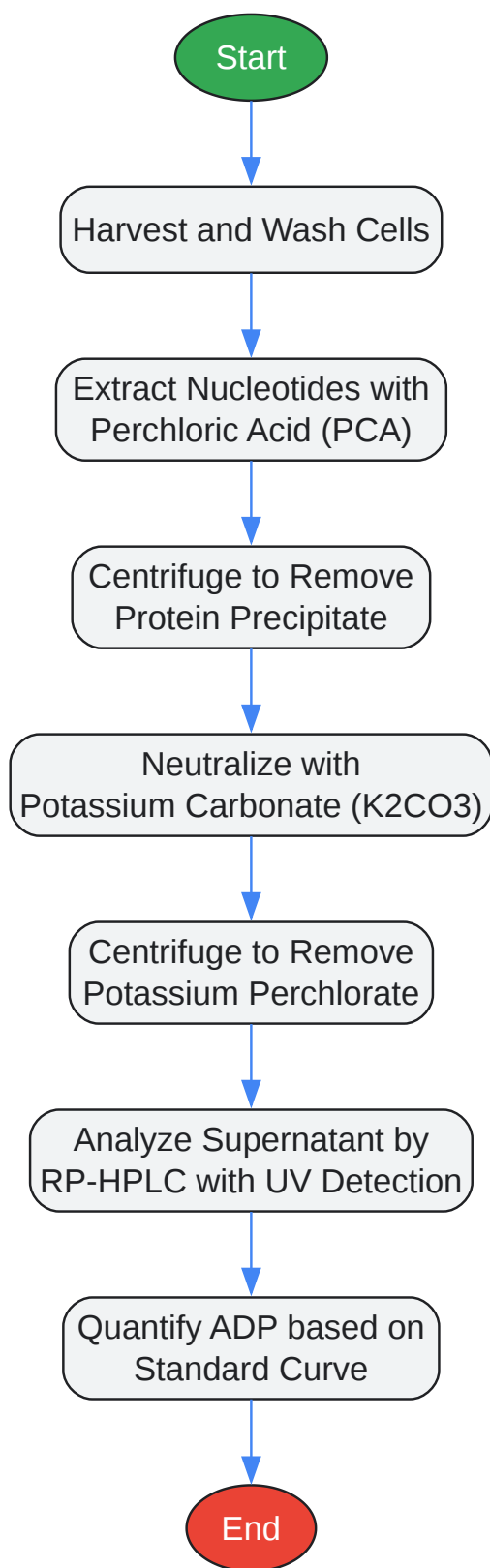
Method 1: Luciferase-Based Bioluminescent Assay

Luciferase-based assays are highly sensitive and are the most common method for measuring ADP and ATP.[5][6] These assays are based on the principle that luciferase utilizes ATP to oxidize luciferin, resulting in light emission. To measure ADP, it is first converted to ATP in an enzymatic reaction. The total ATP is then quantified using the luciferase reaction, and the initial ATP level is subtracted to determine the ADP concentration. Several commercial kits are available that simplify this process, such as the ADP-Glo™ Kinase Assay and the ApoSENSOR™ ADP/ATP Ratio Assay Kit.[1][7][8][9]

Signaling Pathway









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